

A Technical Guide to Commercially Available Daminozide-d4: Sources, Purity, and Application

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Compound of Interest

Compound Name: *Daminozide-d4*

Cat. No.: *B10855961*

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This technical guide provides a comprehensive overview of commercially available **Daminozide-d4**, a deuterated internal standard crucial for the accurate quantification of Daminozide. This document details available sources, their reported purities, and typical analytical methodologies for its use.

Commercial Sources and Purity of Daminozide-d4

Daminozide-d4 is available from several reputable chemical suppliers. The purity of these standards is a critical factor for accurate quantitative analysis. The following table summarizes the commercially available sources and their stated purities.

Supplier	Catalog Number	Stated Purity	Analytical Method
Cayman Chemical	39264	≥99% deuterated forms (d1-d4)[1][2][3]	Not explicitly stated on the product page, but intended for GC- or LC-MS applications. [1][2]
LGC Standards (distributor for Toronto Research Chemicals)	TRC-D416717	>95%	HPLC
LGC Standards	CDN-D-7611	98 atom % D, min 98% Chemical Purity	Not explicitly stated
Achemtek	98+%	Not explicitly stated	
Clearsynth	Not explicitly stated, Certificate of Analysis provided	Not explicitly stated	
MedchemExpress	HY-W708369	Not explicitly stated, Certificate of Analysis available upon request	Not explicitly stated

Experimental Protocols: Use of Daminozide-d4 as an Internal Standard

Detailed experimental protocols for the determination of Daminozide purity by the manufacturers are often proprietary and not publicly available. However, the primary application of **Daminozide-d4** is as an internal standard in analytical methods for the quantification of Daminozide in various matrices. The following is a generalized experimental protocol synthesized from published research articles.

Sample Preparation and Extraction

A common method for the analysis of Daminozide involves its hydrolysis to unsymmetrical dimethylhydrazine (UDMH), followed by derivatization.

- **Hydrolysis:** The sample matrix (e.g., fruit, soil, biological fluid) is typically subjected to alkaline hydrolysis to convert Daminozide to UDMH.
- **Extraction:** The resulting UDMH is then extracted from the matrix using a suitable solvent.
- **Internal Standard Spiking:** A known concentration of **Daminozide-d4** is added to the sample prior to extraction. This allows for the correction of any analyte loss during sample preparation and analysis.

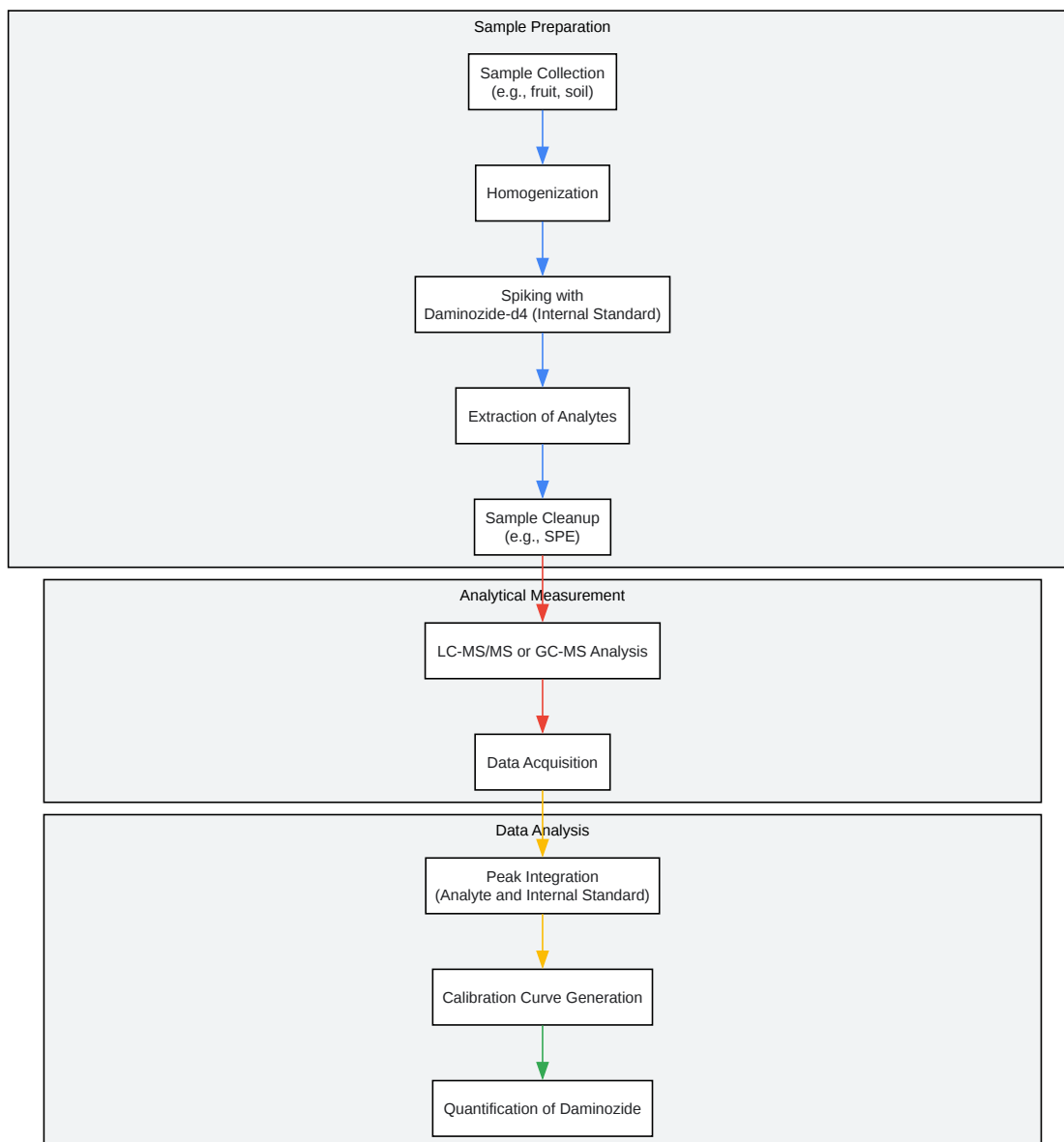
Chromatographic Analysis

The derivatized UDMH, along with the deuterated internal standard, is then analyzed by gas chromatography (GC) or liquid chromatography (LC) coupled with mass spectrometry (MS).

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is frequently used for the analysis of Daminozide. The derivatized UDMH is separated on a GC column and detected by a mass spectrometer. The use of **Daminozide-d4** as an internal standard allows for accurate quantification by comparing the peak area of the analyte to that of the internal standard.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** LC-MS is another powerful technique for the determination of Daminozide. It offers the advantage of analyzing the intact molecule without the need for derivatization in some cases.

Workflow for Quantitative Analysis using Daminozide-d4

The following diagram illustrates a typical workflow for the quantitative analysis of Daminozide using **Daminozide-d4** as an internal standard.



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Caption: Workflow for Daminozide analysis using an internal standard.

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References

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